

Comprehensive Safety and Handling Guide for 4-Bromophenyl Isocyanate

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Compound of Interest

Compound Name: 4-Bromophenyl isocyanate

CAS No.: 2493-02-9

Cat. No.: B1265873

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical intermediates like **4-Bromophenyl isocyanate** is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and logistical plans for the operational use and disposal of this compound.

Chemical Identifier and Hazard Summary

| Identifier | Value |
|-------------------|---|
| Chemical Name | 4-Bromophenyl isocyanate |
| Synonyms | p-Bromophenyl isocyanate; 1-Bromo-4-isocyanatobenzene |
| CAS Number | 2493-02-9 |
| Molecular Formula | C ₇ H ₄ BrNO |
| Appearance | White to beige powder |

Hazard Statements:

- Harmful if swallowed, inhaled, or absorbed through the skin[1][2].
- Causes severe eye, skin, and respiratory tract irritation[1][2].
- May provoke allergic respiratory and skin reactions[1].
- Potential for lung damage with chronic overexposure[1].
- Moisture-sensitive; reacts with water to produce carbon dioxide, which can lead to pressure buildup in sealed containers[1].

Personal Protective Equipment (PPE)

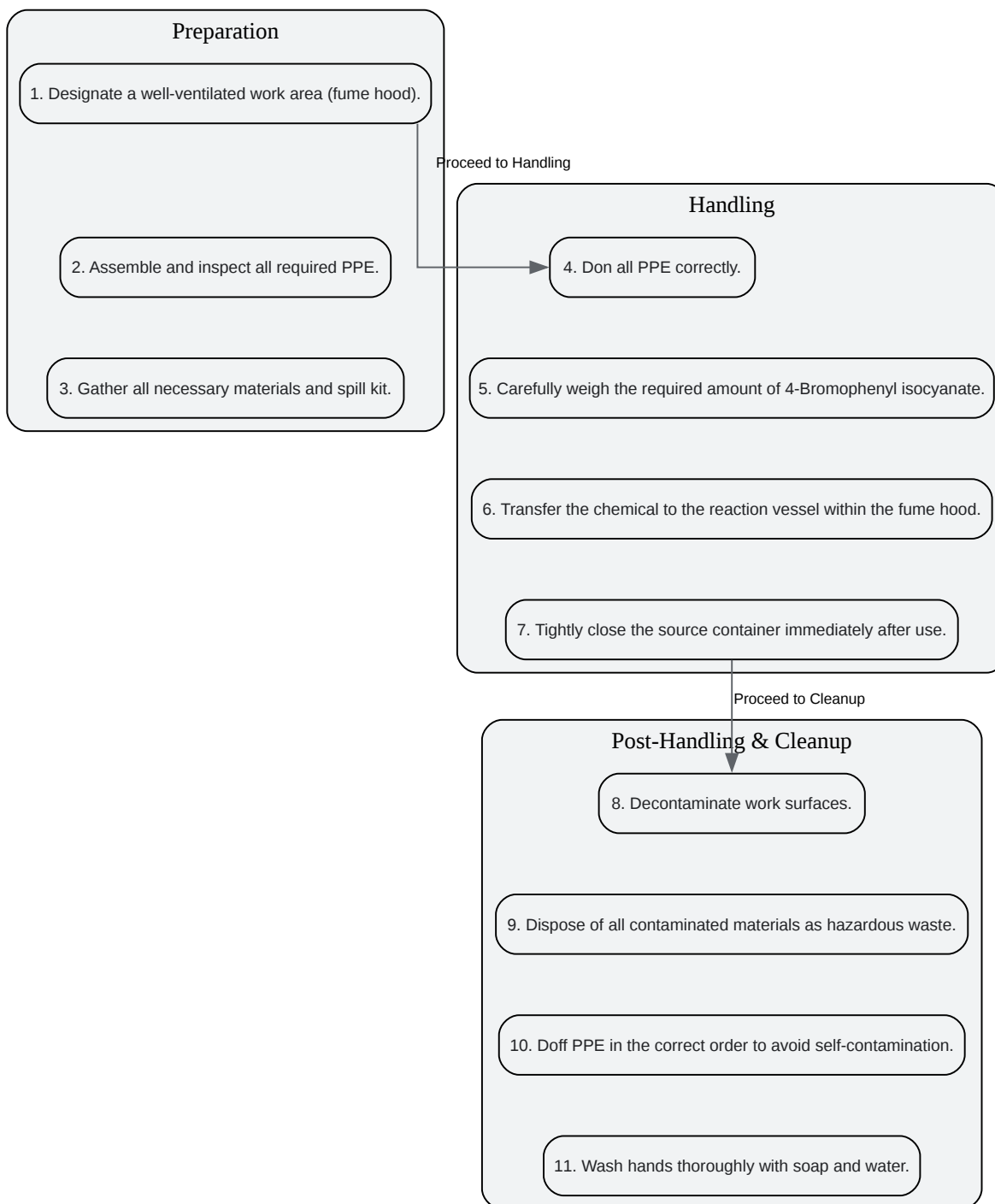
A stringent PPE protocol is mandatory to prevent exposure. The following table outlines the minimum required PPE for handling **4-Bromophenyl isocyanate**.

| Body Part | Personal Protective Equipment | Specifications and Rationale |
|-------------|---|---|
| Respiratory | Full-face or half-face respirator with organic vapor and particulate filters (A2P3 or similar rating) | Protects against inhalation of harmful dust and vapors, which can cause acute irritation and allergic reactions[3]. |
| Hands | Chemical-resistant gloves (e.g., nitrile or butyl rubber) | Standard disposable gloves are insufficient. Ensure gloves are rated for isocyanate protection[3][4]. |
| Eyes | Safety goggles or a full-face shield if not using a full-face respirator | Essential for preventing eye irritation and tearing (lachrymator effect)[1][3]. |
| Body | Laboratory coat or disposable coveralls | Prevents skin contact and contamination of personal clothing[3][4]. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for minimizing exposure risk.

Workflow for Handling **4-Bromophenyl Isocyanate**



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Caption: Step-by-step workflow for the safe handling of **4-Bromophenyl isocyanate**.

Key Handling Precautions:

- Always work in a well-ventilated area, preferably a chemical fume hood[1].
- Minimize the generation of dust[1].
- Avoid all contact with eyes, skin, and clothing[1].
- Keep containers tightly closed to prevent moisture contamination[1]. Isocyanates react with water to form CO₂ gas, which can cause sealed containers to expand and potentially rupture[1].
- Store the chemical in a refrigerated (below 4°C/39°F), dry, and tightly sealed container[1].

Emergency and First Aid Procedures

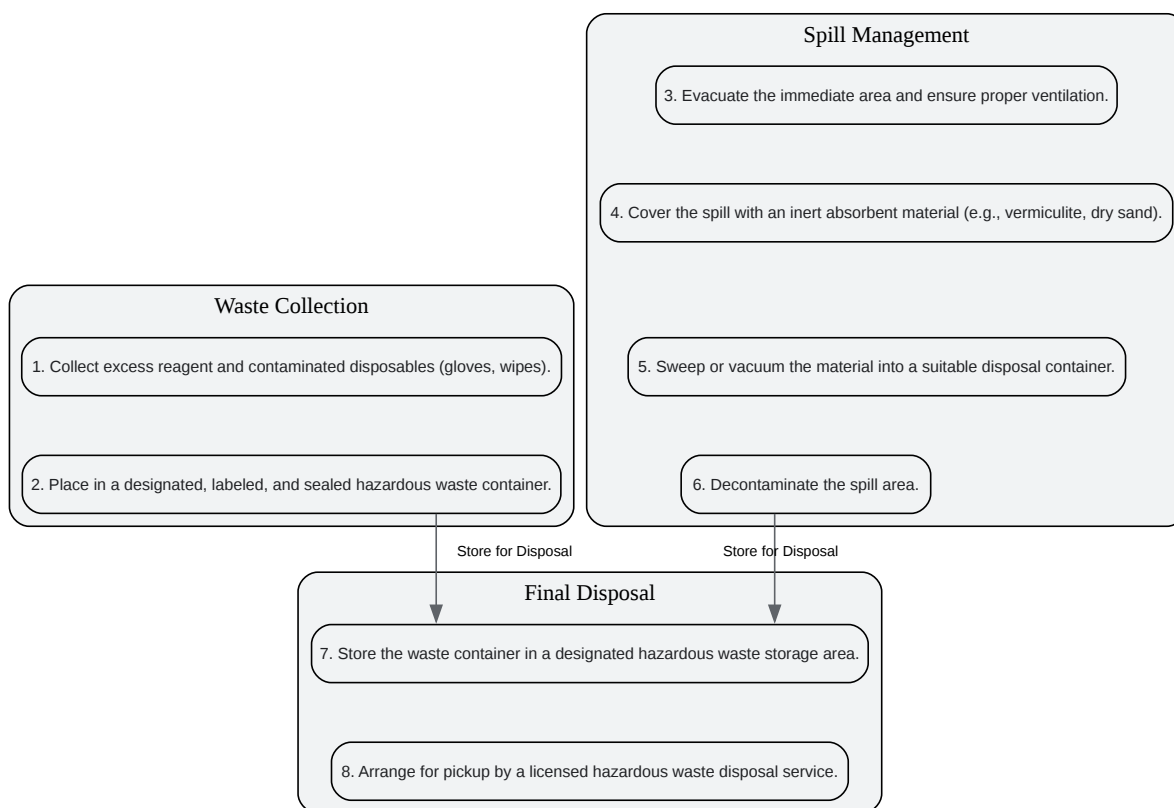
Immediate and appropriate first aid is crucial in the event of an exposure.

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation[1]. |
| Skin Contact | Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid[1]. |
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[1]. |
| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[1]. |

Disposal Plan

Proper disposal of **4-Bromophenyl isocyanate** and any contaminated materials is essential to prevent environmental contamination and ensure safety.

Waste Disposal Workflow



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Caption: Workflow for the proper disposal of **4-Bromophenyl isocyanate** waste.

Key Disposal Considerations:

- Dispose of waste in accordance with all local, state, and federal regulations^[5].

- Do not dispose of down the drain or with regular trash.
- For spills, avoid using water as it will react with the isocyanate[1]. Use an inert absorbent material.
- Spill cleanup should only be performed by trained personnel wearing appropriate PPE.

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